

# Essential Safety and Logistical Information for Handling 2,3-Dichlorobenzonitrile

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## Compound of Interest

Compound Name: 2,3-Dichlorobenzonitrile

Cat. No.: B188945

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals like **2,3-Dichlorobenzonitrile** is paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), operational plans for safe handling, and detailed disposal procedures.

## Chemical Profile and Hazards

**2,3-Dichlorobenzonitrile** is a white powder that is harmful if swallowed, inhaled, or absorbed through the skin.<sup>[1][2]</sup> It is known to cause irritation to the skin, eyes, and respiratory tract.<sup>[1][2]</sup> Chronic exposure may lead to a "cyanide" rash and other symptoms due to the potential for metabolism to cyanide.<sup>[1]</sup>

Hazard Classification	Description	GHS Pictograms
Acute Toxicity, Oral	Category 3	Danger
Skin Irritation	Category 2	Warning
Eye Irritation	Category 2A	Warning
Specific target organ toxicity — single exposure	Category 3 (Respiratory system)	Warning

## Personal Protective Equipment (PPE)

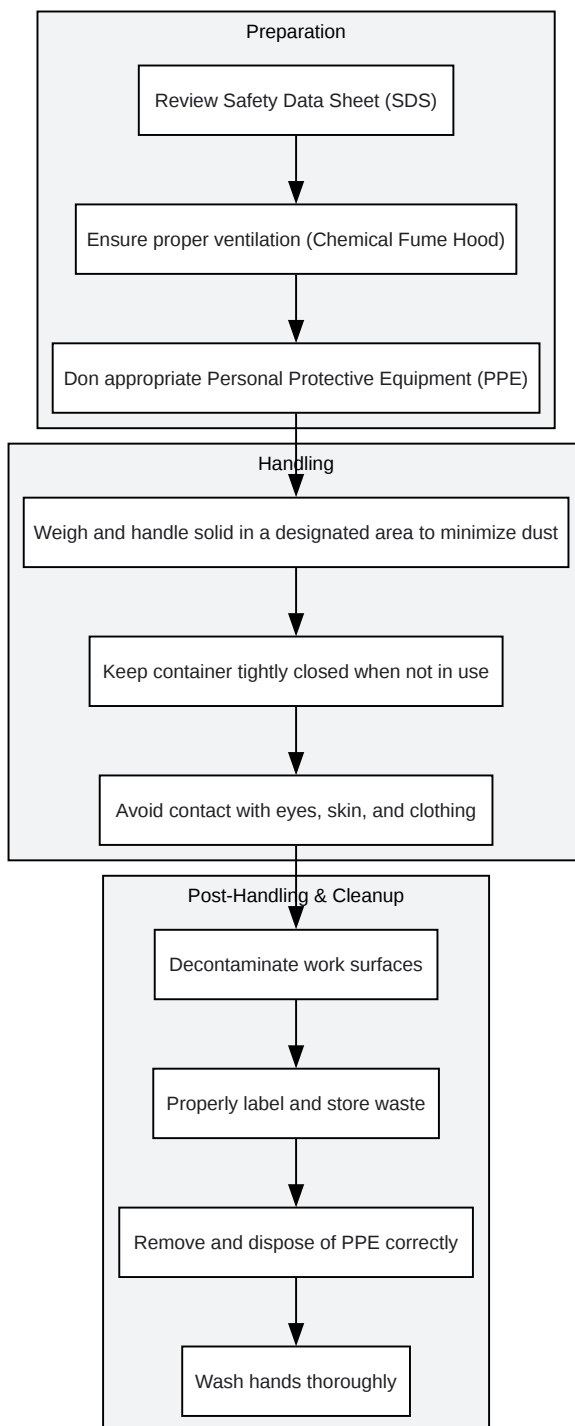
A multi-layered approach to PPE is crucial to minimize exposure risk. The following table outlines the recommended equipment for handling **2,3-Dichlorobenzonitrile**.

Body Part	Protection Level	Specific Recommendations
Respiratory	High	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended, especially if exposure limits are exceeded or irritation is experienced. <sup>[1]</sup> Work should be conducted in a chemical fume hood. <sup>[1]</sup>
Eyes & Face	High	Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166. <sup>[1]</sup> <sup>[2]</sup>
Skin	High	Wear appropriate protective gloves and clothing to prevent skin exposure. <sup>[1]</sup> <sup>[2]</sup> Nitrile or other chemically resistant gloves are suitable.
Body	High	Wear a lab coat or other protective clothing to prevent skin contact. <sup>[1]</sup>

## Operational Plan for Safe Handling

A systematic workflow is essential for minimizing the risk of exposure and contamination.

## Workflow for Safe Handling of 2,3-Dichlorobenzonitrile



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*Workflow for handling **2,3-Dichlorobenzonitrile**.*

### Step-by-Step Handling Protocol:

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) before starting any work.
  - Ensure a properly functioning chemical fume hood is available and in use.[\[1\]](#)
  - Put on all required PPE as detailed in the table above.
- Handling:
  - Handle the solid material in a way that minimizes dust generation.[\[1\]](#)
  - Keep the container tightly sealed when not in use to prevent inhalation of any vapors or dust.[\[1\]](#)
  - Avoid all direct contact with the chemical.[\[1\]](#)
- Post-Handling & Cleanup:
  - After handling, decontaminate all work surfaces.
  - Segregate and store all waste in a clearly labeled, sealed container for hazardous waste.
  - Carefully remove PPE to avoid contaminating yourself. Dispose of single-use items in the designated hazardous waste stream.
  - Wash hands and any exposed skin thoroughly with soap and water after completing the work.[\[3\]](#)

## Emergency and Disposal Plan

Immediate and appropriate action is critical in the event of an emergency.

### Emergency Procedures

Exposure Type	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. <a href="#">[1]</a>
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. <a href="#">[1]</a>
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. If breathing is difficult, a trained individual may administer oxygen. Seek medical attention immediately. <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention. <a href="#">[1]</a>
Spill	For minor spills, and while wearing appropriate PPE, vacuum or sweep up the material and place it into a suitable, labeled disposal container. <a href="#">[1]</a> Avoid generating dust. <a href="#">[1]</a> Ensure the area is well-ventilated. <a href="#">[1]</a> For major spills, evacuate the area and contact emergency services.

## Disposal Plan

All waste containing **2,3-Dichlorobenzonitrile** must be treated as hazardous waste.

- Collection:
  - Collect all waste, including contaminated PPE and cleaning materials, in a designated and clearly labeled hazardous waste container.

- Ensure the container is compatible with the chemical and is kept tightly closed.
- Labeling and Storage:
  - Label the waste container with "Hazardous Waste" and the full chemical name: "**2,3-Dichlorobenzonitrile**".
  - Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal:
  - Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.
  - Follow all local, state, and federal regulations for the disposal of toxic solid organic waste. The UN number for shipping is UN2811.[1]

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## References

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